

An In-depth Technical Guide to the Physicochemical Properties of Sarafloxacin Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sarafloxacin*

Cat. No.: *B1681457*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the core physicochemical properties of **sarafloxacin** hydrochloride, a fluoroquinolone antibiotic. The information herein is intended to support research, development, and formulation activities by providing detailed data, experimental methodologies, and visual representations of key molecular and procedural concepts.

Core Physicochemical Data

Sarafloxacin hydrochloride's fundamental properties are crucial for its characterization and handling. The following table summarizes these key attributes.

Property	Value
IUPAC Name	6-fluoro-1-(4-fluorophenyl)-4-oxo-7-(piperazin-1-yl)quinoline-3-carboxylic acid;hydrochloride[1]
CAS Number	91296-87-6[2][3][4][5]
Molecular Formula	C ₂₀ H ₁₈ ClF ₂ N ₃ O ₃
Molecular Weight	421.83 g/mol (anhydrous basis)
Appearance	White to light yellow powder or crystalline solid
Melting Point	>240°C (with decomposition)
pKa	pKa1= 5.6; pKa2 = 8.2

Solubility Profile

The solubility of **sarafloxacin** hydrochloride in various solvents is a critical parameter for formulation and in vitro studies.

Solvent	Solubility
Water	Soluble
PBS (pH 7.2)	~0.5 mg/mL
DMSO	~2 mg/mL to 8.33 mg/mL (with sonication)
Dimethylformamide (DMF)	~5 mg/mL

Stability and Storage

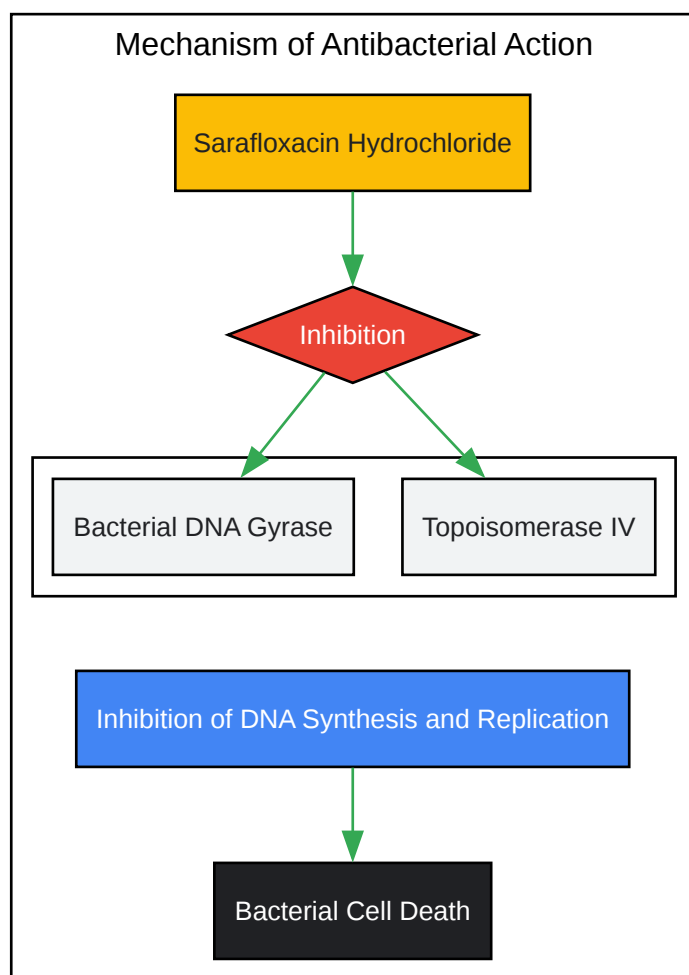
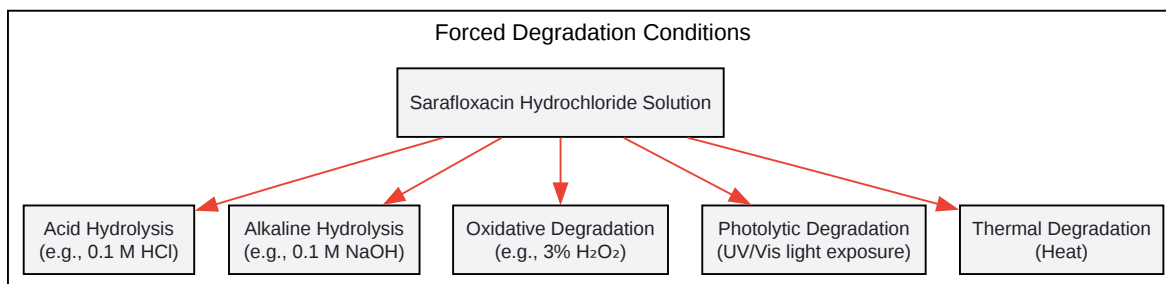
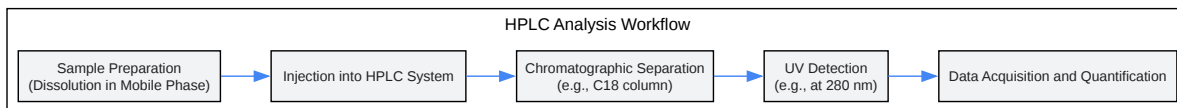
Understanding the stability of **sarafloxacin** hydrochloride is essential for ensuring its integrity in formulations and experimental solutions.

Condition	Stability Information	Storage Recommendation
Aqueous Solution	Recommended to not store for more than one day. Photodegradation is pH-dependent and increases with a rise in pH, being most rapid around pH 8.	Prepare fresh for immediate use.
Organic Stock Solution	In DMSO, stable for up to one month at -20°C and up to six months at -80°C.	Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.
Solid State	Stable under recommended storage conditions.	Store at 4°C or refrigerated (0-10°C), protected from heat.

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Purity and Stability Analysis

A validated HPLC method is fundamental for assessing the purity of **sarafloxacin** hydrochloride and monitoring its stability.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sarafloxacin Hydrochloride | C₂₀H₁₈ClF₂N₃O₃ | CID 56207 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. toku-e.com [toku-e.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. selleckchem.com [selleckchem.com]
- 5. SARAFLOXACIN HCL [chembk.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Sarafloxacin Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681457#physicochemical-properties-of-sarafloxacin-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com